

# In-Depth Technical Guide: DCE\_254 (Bromfenvinphos-methyl)

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Compound of Interest		
Compound Name:	DCE_254	
Cat. No.:	B1669885	Get Quote

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### Introduction

**DCE\_254**, chemically identified as Bromfenvinphos-methyl, is an organophosphate compound with the systematic IUPAC name [2-Bromo-1-(2,4-dichlorophenyl)ethenyl] dimethyl phosphate. It is also known by synonyms such as IPO-63 and its CAS number 13104-21-7. Primarily utilized as an insecticide and acaricide, its biological activity stems from its potent inhibition of the enzyme acetylcholinesterase (AChE). This document provides a comprehensive technical overview of its chemical structure, properties, mechanism of action, synthesis, biological activity, and relevant experimental protocols.

## **Chemical Structure and Properties**

Bromfenvinphos-methyl is a complex molecule featuring a dichlorophenyl group attached to a bromoethenyl phosphate moiety.

Chemical Formula: C10H10BrCl2O4P

Molecular Weight: 375.97 g/mol

Appearance: Colorless to pale yellow liquid with a distinct odor.[1]

Solubility: It exhibits moderate solubility in organic solvents and has limited solubility in water.

[1]



Table 1: Physicochemical Properties of Bromfenvinphos-methyl

Property	Value	Reference
Molecular Formula	C10H10BrCl2O4P	PubChem
Molecular Weight	375.97 g/mol	[2]
Melting Point	65.5-67 °C	[2]
Boiling Point	210.6°C	[2]
Density	1.630±0.06 g/cm³ (Predicted)	[2]
Storage Temperature	Approx. 4°C	[2]

## **Synthesis**

While specific industrial synthesis protocols are proprietary, the synthesis of organophosphate insecticides like Bromfenvinphos-methyl generally involves the reaction of a substituted phenol with a phosphorylating agent. A plausible synthetic route would involve the Perkow reaction, where a trialkyl phosphite reacts with an  $\alpha$ -halo ketone. In the case of Bromfenvinphos-methyl, this would likely involve the reaction of trimethyl phosphite with a halogenated 2,4-dichloroacetophenone precursor.

## Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of action of Bromfenvinphos-methyl is the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of both insects and mammals.

AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid, a process essential for terminating nerve impulses at cholinergic synapses. By inhibiting AChE, Bromfenvinphos-methyl leads to an accumulation of ACh in the synaptic cleft. This results in continuous stimulation of cholinergic receptors, leading to hyperactivity, paralysis, and ultimately death of the target pest.



Studies on human erythrocyte acetylcholinesterase have shown that Bromfenvinphos-methyl exhibits a mixed type of inhibition. At lower concentrations, it acts as a competitive inhibitor, increasing the Michaelis constant (Km) without affecting the maximum velocity (Vmax). At higher concentrations, it demonstrates non-competitive characteristics, decreasing Vmax and increasing Km.



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Mechanism of Acetylcholinesterase Inhibition.

## **Biological Activity and Toxicity**

Bromfenvinphos-methyl is effective against a broad spectrum of insect pests. However, its non-specific mechanism of action also poses a risk to non-target organisms, including mammals.

Table 2: Acute Toxicity of Bromfenvinphos-methyl in Rats

Exposure Route	Test	Species	Value	Reference
Oral	LD50	Rat	240 mg/kg	[3]
Dermal	LD50	Rabbit	Not Found	
Inhalation	LC50	Rat	>2.32 mg/L/4 hour	[4]

## Metabolism

The metabolism of Bromfenvinphos-methyl in mammals, such as rats, proceeds through several pathways. The primary routes of biotransformation involve demethylation and hydrolysis of the phosphate ester bond. This leads to the formation of desmethyl



dimethylvinphos, which is subsequently hydrolyzed to 2,4-dichlorophenacyl chloride. This intermediate is further metabolized to compounds such as 2,4-dichloromandelic acid and 1-(2,4-dichlorophenyl)ethanol, which can be conjugated (e.g., with glucuronic acid) and excreted. [5]



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Metabolic Pathway of Bromfenvinphos-methyl.

## **Experimental Protocols**

## **Acetylcholinesterase Inhibition Assay (Ellman's Method)**

This colorimetric assay is a standard method for determining AChE activity and its inhibition by compounds like Bromfenvinphos-methyl.

#### Materials:

- Acetylcholinesterase (AChE) solution (from bovine erythrocytes or recombinant human)
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB)
- Acetylthiocholine iodide (ATCI)
- Phosphate buffer (pH 8.0)
- Bromfenvinphos-methyl solutions of varying concentrations
- 96-well microplate
- Microplate reader



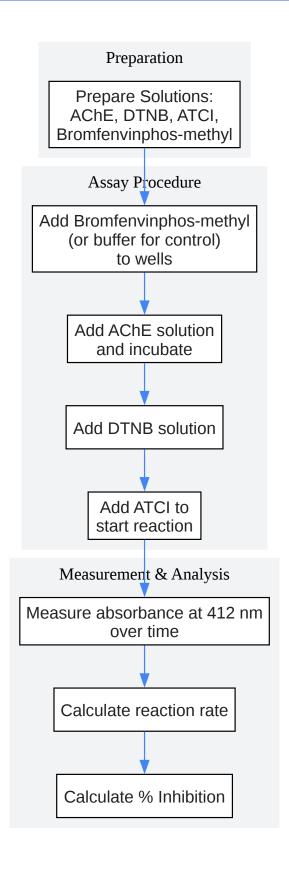




#### Procedure:

- Prepare working solutions of AChE, DTNB, and ATCI in phosphate buffer.
- In a 96-well plate, add 25  $\mu$ L of different concentrations of the Bromfenvinphos-methyl solution to the test wells. Add 25  $\mu$ L of buffer to the control wells.
- Add 50 μL of AChE solution to all wells and incubate at room temperature for a specified time (e.g., 15 minutes).
- Add 50 μL of DTNB solution to all wells.
- Initiate the reaction by adding 25 μL of ATCI solution to all wells.
- Immediately measure the absorbance at 412 nm at regular intervals (e.g., every minute for 10 minutes) using a microplate reader.
- The rate of reaction is determined by the change in absorbance over time. The percentage of inhibition is calculated using the formula: % Inhibition = [(Rate of control - Rate of sample) / Rate of control] x 100





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Workflow for Acetylcholinesterase Inhibition Assay.



## **Environmental Fate**

Bromfenvinphos-methyl's persistence and mobility in the environment are influenced by factors such as soil type, temperature, and microbial activity. Organophosphates are generally susceptible to hydrolysis, particularly under alkaline conditions. In soil, microbial degradation is a significant pathway for its dissipation. Photolysis may also contribute to its breakdown in the presence of sunlight. Due to its potential for off-target toxicity, understanding its environmental fate is crucial for risk assessment.

## Conclusion

**DCE\_254**, or Bromfenvinphos-methyl, is a potent organophosphate insecticide whose efficacy is derived from the irreversible inhibition of acetylcholinesterase. This technical guide has provided an in-depth overview of its chemical properties, mechanism of action, toxicity, and metabolism. The provided experimental protocol for AChE inhibition serves as a foundational method for its characterization. Further research into more selective and environmentally benign alternatives remains a critical area of investigation in the field of pest management.

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